

Personal protective equipment for handling 2-Chloro-4-fluorobenzylamine

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Compound of Interest

Compound Name: 2-Chloro-4-fluorobenzylamine

Cat. No.: B097124

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Essential Safety and Handling Guide for 2-Chloro-4-fluorobenzylamine

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Chloro-4-fluorobenzylamine**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Identifier:

- Name: **2-Chloro-4-fluorobenzylamine**
- CAS Number: 15205-11-5
- Molecular Formula: C_7H_7ClFN [\[1\]](#)
- Molecular Weight: 159.59[\[1\]](#)

Hazard Identification and Personal Protective Equipment (PPE)

2-Chloro-4-fluorobenzylamine is classified as a corrosive substance that can cause severe skin burns and serious eye damage.[\[2\]](#)[\[3\]](#) Proper PPE is mandatory to prevent any direct contact.

Summary of Required Personal Protective Equipment

PPE Category	Specification	Standard Compliance
Eye Protection	Chemical safety goggles or a face shield.	EN 166 (or equivalent)[2]
Hand Protection	Chemical-resistant gloves (e.g., Natural rubber).	Consult glove manufacturer for breakthrough time.
Body Protection	Long-sleeved lab coat or chemical-resistant suit.	N/A
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. For large scale or emergency use, a half mask with appropriate filters is recommended.	EN 140, EN 405 (or equivalent)[2]

Physical and Chemical Properties

Property	Value
Physical State	Liquid[2]
Appearance	Colorless[2]
Boiling Point	94 - 95 °C / 201.2 - 203 °F[2]
Flash Point	> 110 °C / > 230 °F[2]
Water Solubility	Immiscible[2]

Operational and Disposal Plans

Handling and Storage:

- Always handle **2-Chloro-4-fluorobenzylamine** in a well-ventilated area or under a chemical fume hood.[4][5]

- Avoid contact with skin, eyes, and clothing.[6]
- Keep the container tightly closed and store in a cool, dry, and well-ventilated place.[4][5]
- Store in a designated corrosives area, away from incompatible materials such as strong oxidizing agents, strong acids, and acid chlorides.[4]
- Ground all equipment containing this material to prevent static discharge.
- Use spark-proof tools when handling.[6]

Disposal Plan:

- Dispose of contents and container in accordance with local, regional, and national regulations.[3][7]
- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[7]
- Do not dispose of down the drain or into the environment.[7]
- Contaminated packaging should be treated as hazardous waste and disposed of accordingly.
[3]

Emergency Procedures

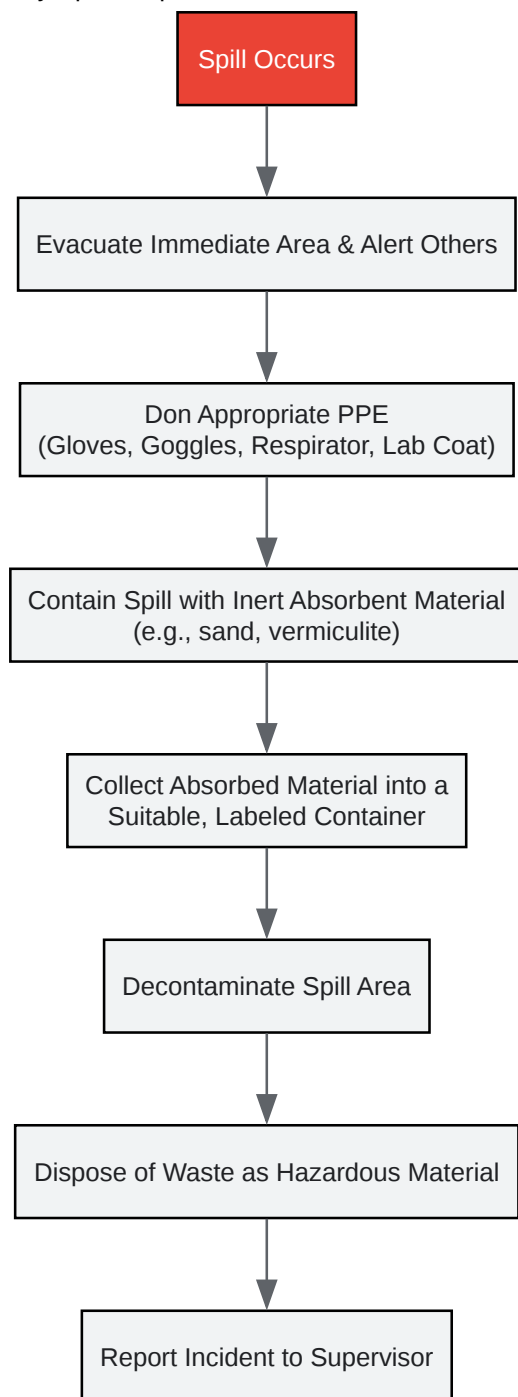
Immediate medical attention is required for all routes of exposure.[2][8]

First-Aid Measures

Exposure Route	First-Aid Protocol
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [2] [4]
Skin Contact	Take off immediately all contaminated clothing. Wash off immediately with plenty of water for at least 15 minutes. Call a physician immediately. [2] [8]
Ingestion	Do NOT induce vomiting. Clean mouth with water. Never give anything by mouth to an unconscious person. Call a physician immediately. [2] [4]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Do not use mouth-to-mouth if the victim ingested or inhaled the substance. Call a physician immediately. [2] [4]

Spill Response Workflow

Emergency Spill Response for 2-Chloro-4-fluorobenzylamine

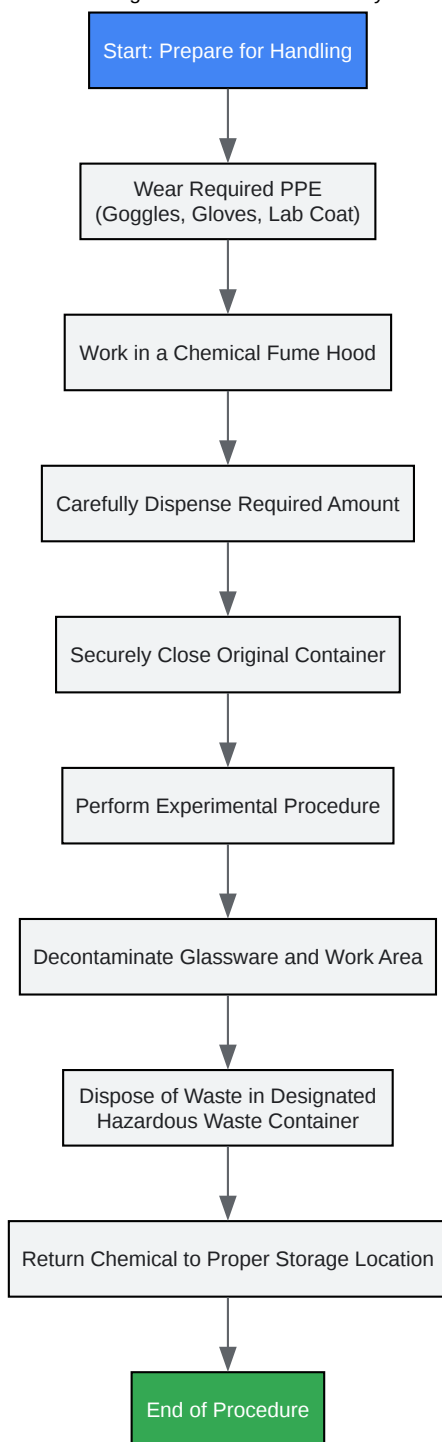


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Caption: Emergency spill response workflow.

Chemical Handling Workflow

Safe Handling of 2-Chloro-4-fluorobenzylamine

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